

Technical Support Center: Carbetocin Acetate Solubility and Handling

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Compound of Interest

Compound Name: Carbetocin acetate

Cat. No.: B15604707

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This guide provides researchers, scientists, and drug development professionals with essential information for dissolving and handling **Carbetocin acetate** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Carbetocin acetate** and how should it be stored?

Carbetocin acetate is a long-acting synthetic analogue of oxytocin, a hormone that plays a crucial role in uterine contraction.[1][2][3] It functions as an agonist for the oxytocin receptor.[4][5][6][7] **Carbetocin acetate** is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability, where it can be stable for at least four years.[4][8]

Q2: I'm having trouble dissolving **Carbetocin acetate**. What are the recommended solvents?

Carbetocin acetate exhibits different solubility levels in various solvents. For preparing stock solutions, organic solvents are generally more effective. It is soluble in organic solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and ethanol at approximately 30 mg/mL.[4][6][8] Some sources indicate solubility in DMSO can be as high as 65 mg/mL or even >100 mg/mL, where sonication and warming to 60°C may be necessary.[5][9][10] It is also soluble in water, with a solubility of about 10 mg/mL, which can be aided by ultrasonication and warming.[5][9] For biological experiments, it is soluble in phosphate-buffered saline (PBS) at a pH of 7.2 to approximately 5 mg/mL.[4][6][8]

Q3: My **Carbetocin acetate** solution appears cloudy or has precipitates. What could be the cause and how can I fix it?

Cloudiness or precipitation can occur due to several reasons:

- **Solubility Limit Exceeded:** You may have exceeded the solubility limit of **Carbetocin acetate** in the chosen solvent. Refer to the solubility data table below and consider diluting your solution.
- **Low Temperature:** If you are working with an aqueous solution that was refrigerated, the compound may have precipitated out. Gentle warming and vortexing can help redissolve it.
- **Incorrect pH:** The pH of the aqueous buffer can influence solubility. A heat-stable formulation of Carbetocin has been developed in a sodium succinate buffer at a pH of approximately 5.45.[\[11\]](#)[\[12\]](#)
- **Degradation:** Although stable as a solid, Carbetocin in solution can degrade over time, especially in aqueous buffers. It is recommended to prepare fresh aqueous solutions daily.[\[4\]](#)

Q4: How stable is **Carbetocin acetate** in solution?

Aqueous solutions of **Carbetocin acetate** are not recommended for storage for more than one day.[\[4\]](#) For stock solutions in organic solvents like DMSO, storage at -80°C for up to 6 months or -20°C for up to 1 month is suggested, with the container sealed and protected from moisture and light.[\[7\]](#)[\[9\]](#) A heat-stable formulation has been developed that shows ≥95% purity for at least 3 years at 30°C.[\[11\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Powder won't dissolve	- Inappropriate solvent- Concentration too high- Insufficient mixing	- Switch to a recommended organic solvent like DMSO or ethanol for stock solutions.- Try gentle warming (up to 60°C) and sonication to aid dissolution. ^[9] - Ensure the concentration is within the solubility limits (see table below).
Precipitate forms after initial dissolution	- Temperature change (cooling)- Solvent evaporation- pH shift in aqueous buffer	- Gently warm the solution while vortexing.- If making dilutions in aqueous buffer from a stock, ensure the final concentration of the organic solvent is low to prevent physiological effects. ^[4] - For aqueous solutions, verify and adjust the pH if necessary.
Inconsistent experimental results	- Solution degradation- Improper storage- Inaccurate concentration	- Prepare fresh aqueous solutions daily. ^[4] - Aliquot stock solutions to avoid repeated freeze-thaw cycles. ^[7] - Store stock solutions properly at -20°C or -80°C. ^[4] ^[7] - Verify the concentration of your stock solution.

Data Presentation

Table 1: Solubility of **Carbetocin Acetate** in Various Solvents

Solvent	Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	~30 mg/mL, 65 mg/mL, >100 mg/mL	[4] [5] [6] [10]
Dimethylformamide (DMF)	~30 mg/mL	[4] [6]
Ethanol	~30 mg/mL	[4] [6] [8]
Water	10 mg/mL (with warming and sonication)	[5] [9]
Phosphate-Buffered Saline (PBS, pH 7.2)	~5 mg/mL	[4] [6] [8]

Experimental Protocols

Protocol 1: Preparation of a Carbetocin Acetate Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO.

Materials:

- **Carbetocin acetate** (crystalline solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

- Weigh the desired amount of **Carbetocin acetate** powder in a sterile microcentrifuge tube.

- Add the appropriate volume of DMSO to achieve a final concentration of 10 mg/mL.
- Vortex the solution thoroughly for 1-2 minutes.
- If the solid does not completely dissolve, gently warm the solution to 60°C and/or sonicate for short intervals until the solid is fully dissolved.^[9]
- Once dissolved, allow the solution to return to room temperature.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light and moisture.^{[7][9]}

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

This protocol describes the preparation of a 100 µM aqueous working solution from a 10 mg/mL DMSO stock solution.

Materials:

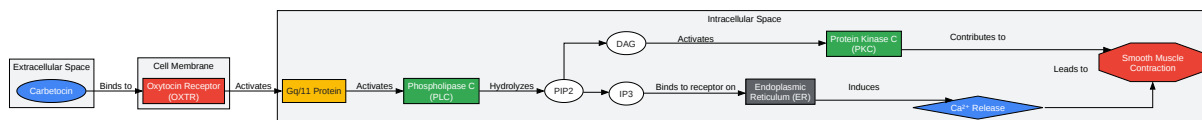
- **Carbetocin acetate** stock solution (10 mg/mL in DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile
- Sterile polypropylene tubes

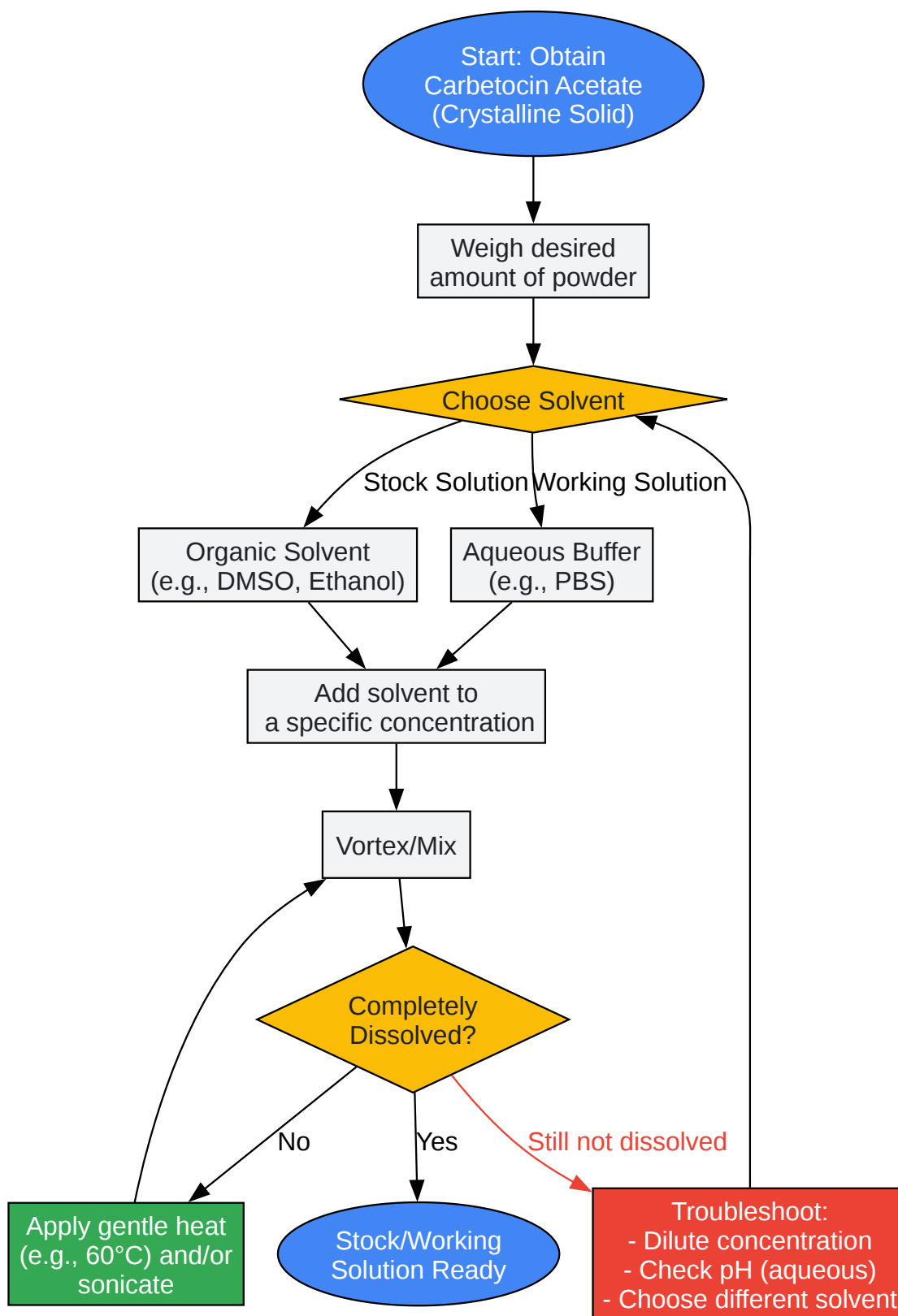
Procedure:

- Calculate the volume of the DMSO stock solution needed. The molecular weight of **Carbetocin acetate** is approximately 988.2 g/mol .^{[4][6][8]}
 - 10 mg/mL = 10,000,000 ng/mL
 - (10,000,000 ng/mL) / (988.2 ng/nmol) ≈ 10119 µM
- Perform a serial dilution. For example, to make a 100 µM working solution in 1 mL of PBS:

- Take a small volume of the stock (e.g., 1 μL) and add it to a larger volume of PBS (e.g., 100.19 μL) to make an intermediate dilution.
- From the intermediate dilution, take the appropriate volume and add it to the final volume of PBS to reach 100 μM .
- Vortex the solution gently to mix.
- Prepare this working solution fresh before each experiment and do not store it for more than one day.^[4]
- Ensure the final concentration of DMSO is minimal to avoid any physiological effects in the experiment.^[4]

Mandatory Visualizations





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